

2-Bromo-6-fluorobenzaldehyde molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzaldehyde

Cat. No.: B104081

[Get Quote](#)

An In-depth Technical Guide on 2-Bromo-6-fluorobenzaldehyde

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical reagents is paramount. This document provides core data on **2-Bromo-6-fluorobenzaldehyde**, a versatile aromatic compound utilized in organic synthesis.

Physicochemical Data

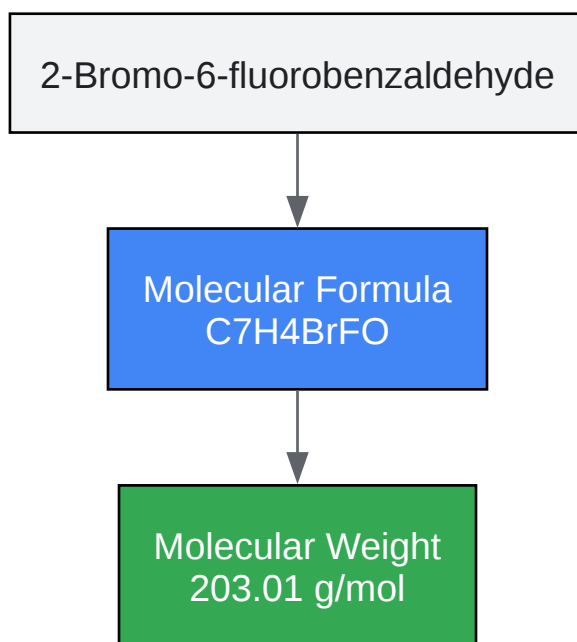
The essential quantitative data for **2-Bromo-6-fluorobenzaldehyde** is summarized in the table below. This information is critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Property	Value
Molecular Formula	C7H4BrFO[1][2][3][4][5]
Molecular Weight	203.01 g/mol [1][2][3][4][5]

Structural and Molecular Relationship

The chemical identity of a compound is defined by its structure, which in turn determines its molecular formula and corresponding molecular weight. The following diagram illustrates the

logical relationship between the common name of the compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Logical flow from compound name to molecular formula and weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Bromo-6-Fluorobenzaldehyde Exporters & Suppliers [sgtlifesciences.com]
- 3. 2-Bromo-6-fluorobenzaldehyde | C7H4BrFO | CID 22473977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]

- To cite this document: BenchChem. [2-Bromo-6-fluorobenzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104081#2-bromo-6-fluorobenzaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b104081#2-bromo-6-fluorobenzaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com